

Thiopental Sodium Anesthesia Protocol for Small Animal Surgery: Application Notes and Protocols

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Compound of Interest

Compound Name: *Thiopental sodium*

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Introduction

Thiopental sodium, a rapid-onset, short-acting barbiturate, has historically been a cornerstone of veterinary anesthesia. Its primary application is for the induction of anesthesia prior to maintenance with an inhalant agent or as the sole anesthetic for brief surgical procedures.^[1] This document provides detailed application notes and protocols for the use of **thiopental sodium** in small animal surgery, with a focus on dogs, cats, rabbits, rats, and mice. Due to its potential for abuse, thiopental is a controlled substance and should only be administered by or on the order of a licensed veterinarian.^[1]

Mechanism of Action

Thiopental sodium exerts its anesthetic effects by enhancing the activity of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor in the central nervous system. This action increases the duration of chloride channel opening, leading to hyperpolarization of neuronal membranes and subsequent depression of neuronal activity.



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Caption: Signaling pathway of **Thiopental Sodium** at the GABA-A receptor.

Data Presentation: Dosage Guidelines

The following tables summarize recommended intravenous (IV) dosages of **thiopental sodium** for various small animal species. Dosages should be titrated to effect, and the lower end of the range should be used for moderately sedated or systemically compromised animals.^[2]

Table 1: **Thiopental Sodium** IV Dosage for Dogs and Cats

Species	Premedication	Thiopental Sodium Dosage (mg/kg)	Reference(s)
Dog	None	10 - 25	^[1]
Dog	Acepromazine	~50% reduction of standard dose	^[1]
Dog	Xylazine	~66% reduction of standard dose	^[1]
Dog	Morphine	12 ± 1.8	^[3]
Dog	Tramadol	17 ± 3.8	^[3]
Cat	None	9 - 11	^[1]

Table 2: **Thiopental Sodium** IV Dosage for Rabbits, Rats, and Mice

Species	Administration Route	Thiopental Sodium Dosage (mg/kg)	Reference(s)
Rabbit	IV	20	[4][5]
Rabbit	IV (with Diazepam & Xylazine)	20	[5]
Rat	Intraperitoneal (IP)	25 - 50	[6][7]
Rat	IV (for euthanasia)	120	[8]
Mouse	Intraperitoneal (IP) / Subcutaneous (SC)	Not specified in search results	

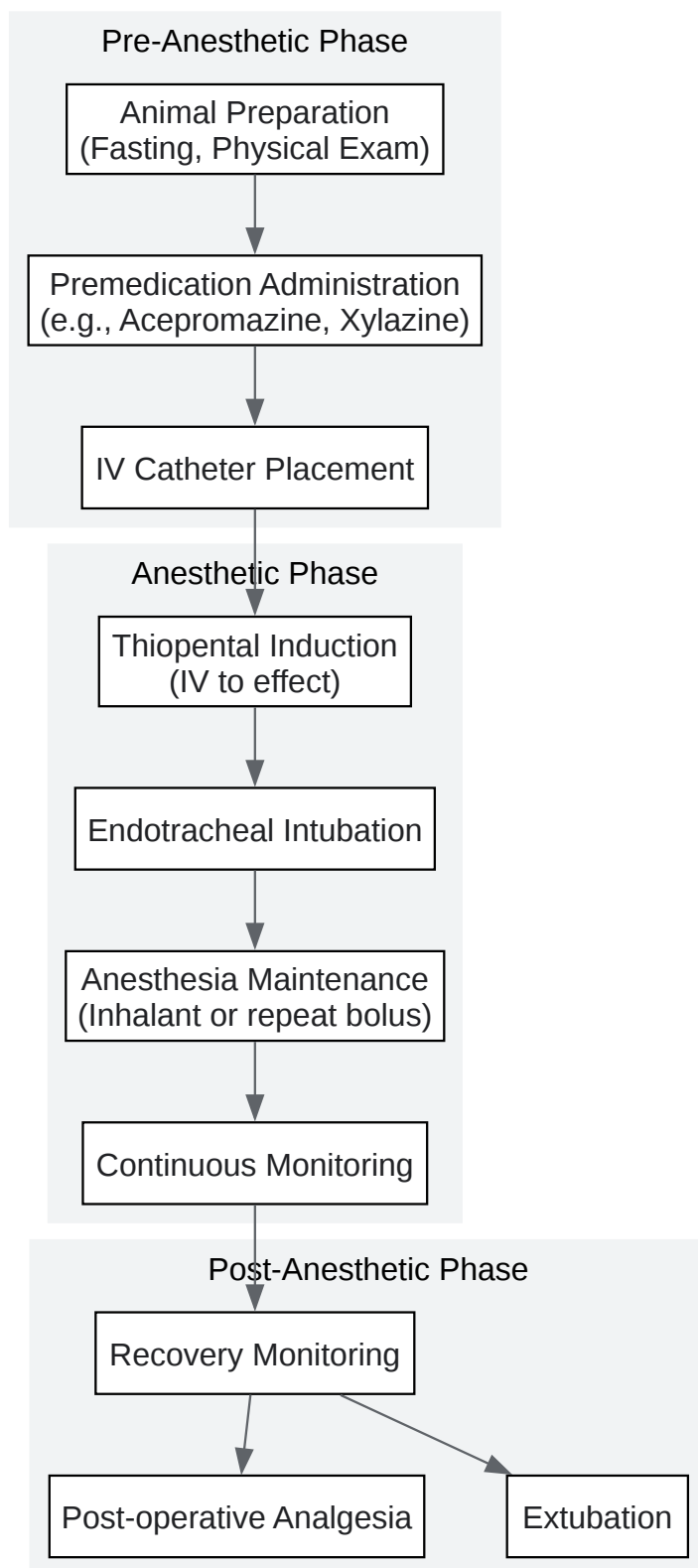
Experimental Protocols

Preparation of Thiopental Sodium for Injection

Thiopental sodium is supplied as a powder and must be reconstituted with sterile water for injection before use.[1][9]

- Reconstitution: To prepare a 2.5% (25 mg/mL) solution, dissolve 1 gram of **thiopental sodium** powder in 40 mL of sterile water for injection.[9][10]
- Stability: The reconstituted solution is alkaline (pH > 10) and should be used within 24 hours of preparation when stored under refrigeration.[9]
- Caution: Due to its alkalinity, **thiopental sodium** should not be mixed with other drugs in the same syringe to avoid precipitation.[9] Extravascular injection can cause tissue irritation and necrosis.[2]

Anesthesia Protocol Workflow



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Caption: General experimental workflow for small animal surgery using **Thiopental Sodium**.

Detailed Anesthetic Protocol for a Dog

This protocol is intended for a healthy, adult dog undergoing a short surgical procedure.

- Pre-anesthetic Preparation:
 - Fast the dog for 8-12 hours, with free access to water until 2 hours before anesthesia.[\[11\]](#)
 - Perform a thorough physical examination, including auscultation of the heart and lungs.
[\[11\]](#)
 - Place an intravenous catheter in the cephalic or saphenous vein.[\[11\]](#)
- Premedication:
 - Administer a premedication to reduce anxiety and the required dose of thiopental. For example, acepromazine (0.02-0.05 mg/kg, IM) or dexmedetomidine (125-375 µg/m², IM).
 - Allow 15-20 minutes for the premedication to take effect.
- Induction of Anesthesia:
 - Reconstitute **thiopental sodium** to a 2.5% solution.
 - Administer approximately half of the calculated dose of thiopental intravenously over 10-15 seconds.[\[1\]](#)
 - Titrate the remainder of the dose to effect, waiting 20-30 seconds between boluses, until the jaw tone is relaxed and the palpebral reflex is absent, allowing for endotracheal intubation.[\[1\]](#)
- Maintenance of Anesthesia:
 - For procedures lasting longer than 10-15 minutes, maintain anesthesia with an inhalant anesthetic (e.g., isoflurane, sevoflurane) delivered in oxygen via a cuffed endotracheal tube.[\[12\]](#)

- For very brief procedures, anesthesia can be maintained with intermittent IV boluses of thiopental.
- Monitoring:
 - Continuously monitor vital signs, including heart rate, respiratory rate, blood pressure, oxygen saturation (SpO₂), and body temperature.[12]
 - Anesthetic depth should be assessed by monitoring eye position, jaw tone, and reflexes. [11]
- Recovery:
 - Discontinue the anesthetic agent and administer 100% oxygen until the swallowing reflex returns.
 - Monitor the dog closely during recovery for any signs of complications.
 - Provide appropriate post-operative analgesia.[12]

Anesthetic Considerations for Other Species

- Cats: The general protocol is similar to that for dogs. However, cats may have a more prolonged recovery from barbiturates.
- Rabbits: Intravenous access is typically achieved via the marginal ear vein. Rabbits are prone to stress, so gentle handling is crucial. A dose of 20 mg/kg IV is often used.[4][5]
- Rats and Mice: Intraperitoneal injection is a common route of administration for anesthesia in rodents. A typical dose for rats is 25-50 mg/kg IP.[6][7] Anesthesia can be induced with 25 mg/kg of thiopental intraperitoneally.[7]

Contraindications and Precautions

- Sighthounds: These breeds have a relative lack of body fat, which can lead to prolonged recovery from thiopental due to its redistribution into fat tissue.[1][13]

- Hepatic or Renal Disease: Thiopental is metabolized by the liver and excreted by the kidneys, so caution should be exercised in animals with compromised organ function.[1]
- Cardiovascular Disease: Thiopental can cause respiratory and cardiovascular depression, so it should be used with caution in animals with pre-existing cardiac conditions.[1]
- Extravascular Injection: Thiopental is highly alkaline and can cause tissue sloughing if injected outside of a vein.[2] Ensure the IV catheter is properly placed before administration.

Conclusion

Thiopental sodium can be a useful anesthetic agent for the induction of anesthesia and for short surgical procedures in a variety of small animal species. Careful patient selection, appropriate premedication, and diligent monitoring are essential for its safe and effective use. Researchers and veterinary professionals should always adhere to institutional and national guidelines for the use of controlled substances and for the ethical treatment of animals in research and clinical practice.

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